Part 1: Molecular Structure and Physicochemical Properties

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Compound of Interest

Compound Name:	*Fmoc-L-CEL(OtBu)(Boc)-OH*
CAS No.:	*866602-36-0*
Cat. No.:	*B2658490*

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The nomenclature **Fmoc-L-CEL(OtBu)(Boc)-OH** describes a complex amino acid derivative designed for specific applications in organic synthesis, particularly in the field of peptide chemistry. Each component of its name denotes a distinct chemical moiety with a specific function.

- Fmoc (9-fluorenylmethyloxycarbonyl): This is a protecting group for the α-amino group of the amino acid.[3] The Fmoc group is notably base-labile, meaning it can be selectively removed under mild basic conditions, typically with a piperidine solution.[3][4] This property is a cornerstone of the most widely used strategy in solid-phase peptide synthesis (SPPS).[5]

- L-CEL (Hypothetical Core Amino Acid): As "CEL" is non-standard, we will hypothesize its structure for this guide. Based on the side-chain protecting groups, the side chain of L-CEL must contain both a carboxylic acid and an amino group. A plausible structure for the L-CEL side chain would be -(CH2)2-CH(NH2)-COOH. This would make L-CEL a derivative of glutamic acid with an additional amino group.

- OtBu (tert-butyl ester): This group protects a carboxylic acid function on the side chain of CEL. The tert-butyl ester is stable to the basic conditions used for Fmoc removal but is labile

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to strong acids, such as trifluoroacetic acid (TFA).[4][6] This differential stability is crucial for an orthogonal protection strategy.

- Boc (tert-butoxycarbonyl): This group protects an amino function on the side chain of CEL.[7] Similar to OtBu, the Boc group is acid-labile and is removed during the final cleavage of the peptide from the solid support with a strong acid cocktail.[4][8]

- -OH (Carboxylic Acid): This indicates the free carboxylic acid at the C-terminus of the amino acid, which is the reactive site for peptide bond formation with the N-terminus of the subsequent amino acid in the peptide chain.

Visualizing the Molecular Architecture

The following diagram illustrates the relationships between the different chemical components of our hypothetical **Fmoc-L-CEL(OtBu)(Boc)-OH**.

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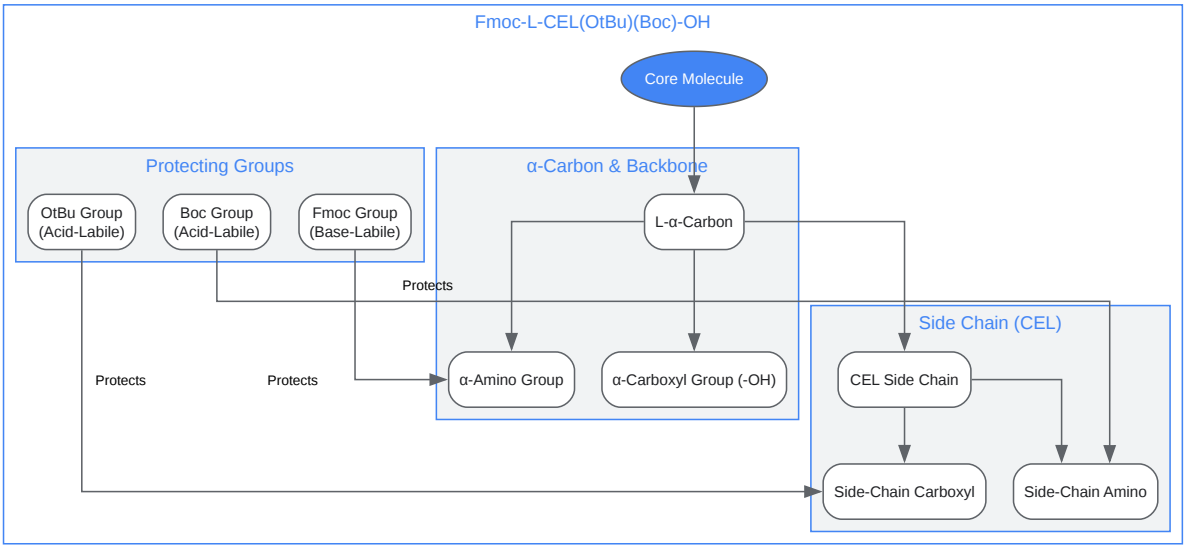



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Caption: Orthogonal protection strategy in an SPPS workflow.

Part 3: Experimental Protocols

The following protocols are standard methodologies for the incorporation of an Fmoc-protected amino acid into a peptide sequence using manual or automated solid-phase peptide synthesizers.

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Protocol 1: Coupling of **Fmoc-L-CEL(OtBu)(Boc)-OH**

This protocol assumes a starting solid support (resin) with a free amino group.

Reagents and Materials:

- Resin with free amine (e.g., Rink Amide resin after Fmoc deprotection)
- **Fmoc-L-CEL(OtBu)(Boc)-OH**
- Coupling activator: HBTU/HOBt or HATU
- Base: Diisopropylethylamine (DIPEA)
- Solvent: Anhydrous N,N-Dimethylformamide (DMF)
- Reaction vessel for SPPS

Procedure:

- Pre-activation:
  - In a separate vial, dissolve 4 equivalents of **Fmoc-L-CEL(OtBu)(Boc)-OH** relative to the resin substitution level in DMF.
  - Add 3.9 equivalents of HBTU/HATU and mix until dissolved.
  - Add 6 equivalents of DIPEA to the solution. The solution will typically change color.
  - Allow the pre-activation to proceed for 2-5 minutes.
- Coupling Reaction:
  - Drain the DMF from the washed, deprotected resin in the reaction vessel.
  - Add the pre-activated amino acid solution to the resin.
  - Agitate the reaction vessel at room temperature for 1-2 hours.

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- Washing:
  - Drain the reaction solution from the vessel.
  - Wash the resin thoroughly with DMF (3 x 5 mL per gram of resin).
  - A small sample of the resin can be taken for a Kaiser test to confirm the completion of the coupling (a negative test, where the beads remain colorless, indicates a successful coupling).

Protocol 2: Final Cleavage and Side-Chain Deprotection

This protocol is for the cleavage of the completed peptide from the resin and the simultaneous removal of the acid-labile side-chain protecting groups (OtBu and Boc).

Reagents and Materials:

- Peptide-bound resin (dried)
- Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% Water. Caution: TFA is highly corrosive.
- Cold diethyl ether
- Centrifuge and tubes

Procedure:

- Resin Preparation:
  - Place the dried peptide-bound resin in a suitable reaction vessel.
  - Add the cleavage cocktail to the resin (approximately 10 mL per gram of resin).
- Cleavage and Deprotection:
  - Incubate the mixture at room temperature with occasional swirling for 2-3 hours. The OtBu and Boc groups will be cleaved during this time.

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- Peptide Precipitation:
  - Filter the resin and collect the TFA solution containing the cleaved peptide.
  - Add the TFA solution dropwise to a 10-fold excess of cold diethyl ether. The peptide will precipitate as a white solid.
- Isolation and Purification:
  - Centrifuge the ether suspension to pellet the peptide.
  - Decant the ether and wash the peptide pellet with cold ether two more times.
  - Dry the crude peptide under vacuum.
  - The crude peptide can then be purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

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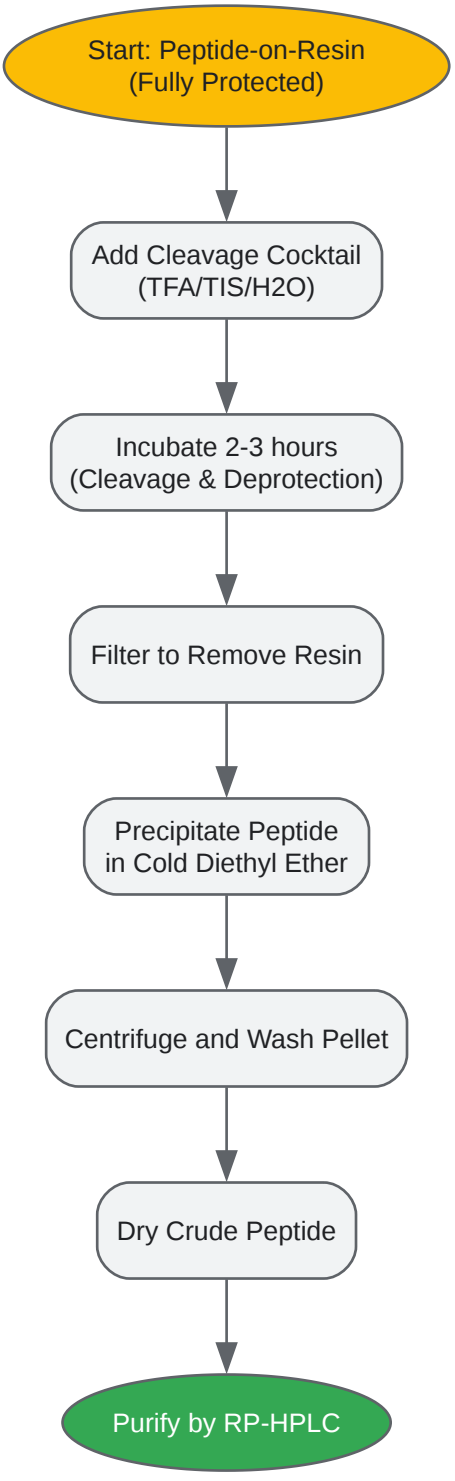

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Caption: Workflow for peptide cleavage and deprotection.

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